Technical Support Center: Storage and Handling of n-Butanesulfonyl Fluoride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*n-Butanesulfonyl fluoride*
CAS No.:	*660-12-8*
Cat. No.:	*B1265383*

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Welcome to the Technical Support Center for **n-butanesulfonyl fluoride** (n-$BuSO_2F$). This guide is designed for researchers, scientists, and drug development professionals, providing in-depth technical information and practical advice for the safe and effective use of this versatile reagent. Here, you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during its storage and handling.

Section 1: Chemical & Physical Properties

Understanding the fundamental properties of **n-butanesulfonyl fluoride** is crucial for its proper handling and application in experimental workflows.

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Property	Value	Source
CAS Number	375-72-4	[1]
Molecular Formula	$C_4F_{10}O_2S$	[1]
Molecular Weight	302.09 g/mol	[2]
Appearance	Colorless, volatile liquid	[3][4]
Boiling Point	64-66 °C	[5]
Density	1.682-1.750 g/mL at 25 °C	[5]
Solubility	Immiscible with water; soluble in common organic solvents	[3][4]

Section 2: Storage and Stability FAQs

Proper storage is paramount to maintain the integrity of **n-butanesulfonyl fluoride** and ensure experimental reproducibility.

Q1: What are the ideal storage conditions for n-butanesulfonyl fluoride?

A1: **N-butanesulfonyl fluoride** should be stored in a cool, dry, and well-ventilated area.[1] Keep the container tightly closed to prevent moisture ingress.[6] It is recommended to store the compound in its original container, which is often a lined metal or plastic drum.[1] The storage area should be designated for corrosive materials.[6]

Q2: How stable is n-butanesulfonyl fluoride to water?

A2: **N-butanesulfonyl fluoride** is relatively stable in water at a pH below 12 and is not readily attacked by water.[3] However, prolonged contact with moisture can lead to hydrolysis, forming n-butanesulfonic acid. Therefore, it is crucial to handle the reagent under anhydrous conditions and store it in a dry environment.

Q3: Are there any materials that are incompatible with n-butanesulfonyl fluoride?

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A3: Yes, **n-butanesulfonyl fluoride** is incompatible with strong oxidizing agents.[6] It is also important to avoid contact with strong bases, as they can promote hydrolysis and other reactions.[7]

Q4: The reagent has turned a pale-yellow color. Is it still usable?

A4: A slight discoloration may not necessarily indicate significant degradation, but it warrants caution. It is advisable to purify the reagent before use if you observe any change in color. A simple purification can be achieved by distillation.[3] For critical applications, it is always best to use a fresh, colorless reagent.

Section 3: Handling and Personal Protective Equipment (PPE)

N-butanesulfonyl fluoride is a corrosive and hazardous chemical that requires strict adherence to safety protocols.

Q5: What personal protective equipment (PPE) is mandatory when handling **n-butanesulfonyl fluoride**?

A5: Due to its corrosive nature, comprehensive PPE is essential. This includes:

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[8]
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber with a breakthrough time of at least 480 minutes) and wear a lab coat.[8][9] Ensure gloves are removed carefully to avoid skin contamination.[10]
- Respiratory Protection: Handle **n-butanesulfonyl fluoride** in a well-ventilated fume hood.[6] If there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[6]

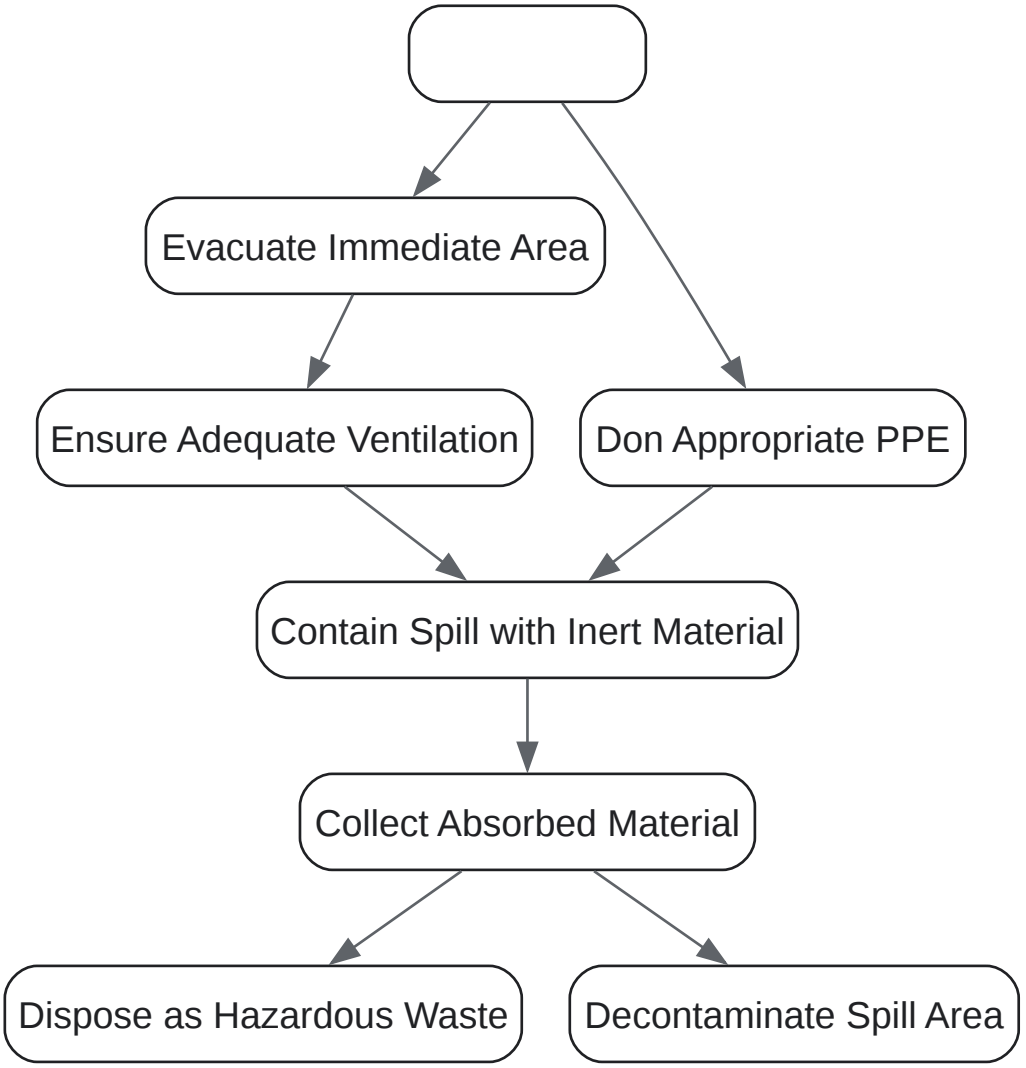
Q6: What is the correct procedure for dispensing **n-butanesulfonyl fluoride**?

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A6: Always work in a chemical fume hood.[6] Use dry glassware and syringes. To prevent contamination with atmospheric moisture, it is good practice to use an inert gas (e.g., nitrogen or argon) atmosphere.

Workflow for Dispensing n-Butanesulfonyl Fluoride





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